

Personal protective equipment for handling TVB-3166

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Compound of Interest

Compound Name: TVB-3166

Cat. No.: B10799404

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Essential Safety and Handling Guide for TVB-3166

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **TVB-3166** in a research environment. It is designed to ensure the safety of laboratory personnel and the integrity of experimental workflows.

Physical and Chemical Properties

Understanding the basic properties of **TVB-3166** is foundational to its safe handling.

| Property | Value | Source |
|-------------------|---|--------|
| Synonym | 4-[1-[5-(4,5-dimethyl-1H-pyrazol-3-yl)-2,4-dimethylbenzoyl]-3-azetidiny]-benzonitrile | |
| CAS Number | 1533438-83-3 | |
| Molecular Formula | C ₂₄ H ₂₄ N ₄ O | [1] |
| Molecular Weight | 384.5 g/mol | [1] |
| Solubility | DMSO: 5 mg/mL | [1] |
| Storage | Store in accordance with information listed on the product insert. | |

Personal Protective Equipment (PPE)

While **TVB-3166** is not classified as hazardous according to the Globally Harmonized System (GHS), adherence to standard laboratory safety precautions is mandatory to minimize exposure and ensure a safe working environment.

Core PPE Requirements

- **Eye Protection:** Chemical safety glasses or goggles should be worn at all times when handling **TVB-3166** to protect against accidental splashes.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) must be worn. The glove material should be impermeable and resistant to the substance and the solvent being used (e.g., DMSO).
- **Body Protection:** A standard laboratory coat must be worn to protect skin and clothing from contamination.
- **Respiratory Protection:** Under normal handling conditions in a well-ventilated area or a chemical fume hood, respiratory protection is not required.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **TVB-3166** from receipt to disposal.

Preparation and Stock Solution

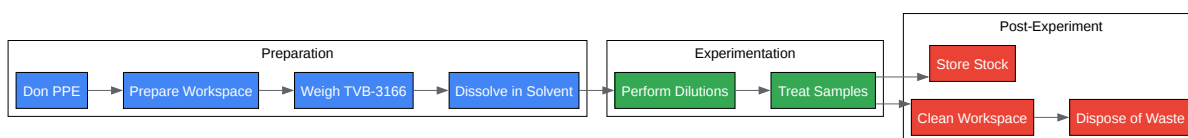
- Pre-Handling:
 - Ensure the work area (e.g., chemical fume hood, balance) is clean and uncluttered.
 - Assemble all necessary equipment and reagents (e.g., **TVB-3166** vial, solvent, pipettes, tubes).
 - Don the required personal protective equipment.
- Reconstitution:
 - **TVB-3166** is typically dissolved in DMSO to create a stock solution.^{[1][2]}
 - Carefully weigh the required amount of **TVB-3166** powder in a containment balance or a chemical fume hood to avoid generating dust.
 - Add the appropriate volume of solvent to the vial.
 - Ensure the vial is securely capped and mix thoroughly until the solid is completely dissolved.

Experimental Use

- Dilutions: Perform all serial dilutions from the stock solution in a chemical fume hood or a designated clean workspace.
- Cell Culture and Animal Studies: When adding **TVB-3166** to cell cultures or preparing doses for animal administration, handle the solutions with care to prevent aerosols or splashes.^[3]
^[4]

- Post-Use:
 - Securely cap all vials and containers containing **TVB-3166**.
 - Clean the work area thoroughly with an appropriate solvent and then with a general-purpose cleaner.

Experimental Workflow for Handling TVB-3166



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Caption: Workflow for the safe handling of **TVB-3166**.

Disposal Plan

Proper disposal of **TVB-3166** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Unused **TVB-3166**, stock solutions, and any solutions containing the compound should be disposed of as chemical waste.
 - Collect all liquid waste in a designated, properly labeled, and sealed hazardous waste container.
- Contaminated Materials:

- All disposable materials that have come into contact with **TVB-3166** (e.g., pipette tips, gloves, tubes, paper towels) should be collected in a designated hazardous waste bag.
- Institutional Guidelines:
 - Follow all local and institutional regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management. Do not discharge **TVB-3166** into sewers or waterways.

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures.

| Exposure Route | First-Aid Measures | Source |
|----------------|---|--------|
| Inhalation | Move to fresh air. If symptoms develop, consult a physician. | |
| Skin Contact | While the product is generally not an irritant, wash the affected area with soap and water. | |
| Eye Contact | Rinse the opened eye for several minutes under running water. | |
| Ingestion | If symptoms persist, consult a doctor. | |

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